

# Application Note: Thermal Decomposition of Lanthanum Oxalate Hydrate using Thermogravimetric Analysis (TGA)

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## Compound of Interest

Compound Name: Lanthanum oxalate

Cat. No.: B1582769

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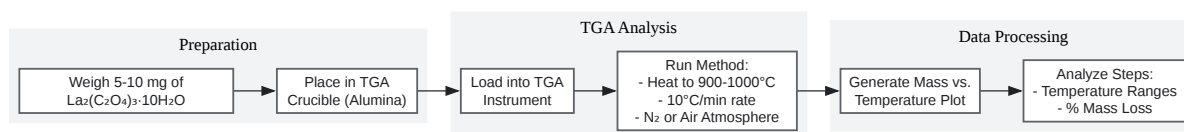
## Introduction

Thermogravimetric Analysis (TGA) is a powerful analytical technique used to measure the change in mass of a sample as a function of temperature or time in a controlled atmosphere. This method is widely employed for characterizing the thermal stability and composition of materials. **Lanthanum oxalate** hydrate ( $\text{La}_2(\text{C}_2\text{O}_4)_3 \cdot n\text{H}_2\text{O}$ ), typically found as the decahydrate, is a common precursor for the synthesis of lanthanum oxide ( $\text{La}_2\text{O}_3$ ), a material with significant applications in catalysis, ceramics, and optics.[1][2] Understanding the thermal decomposition pathway of **lanthanum oxalate** is crucial for controlling the synthesis of lanthanum oxide with desired properties. This application note details the TGA of **lanthanum oxalate** decahydrate and provides a standard protocol for its analysis.

The thermal decomposition of **lanthanum oxalate** decahydrate ( $\text{La}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$ ) is a multi-step process.[1][3] It begins with the loss of water molecules (dehydration), followed by the decomposition of the anhydrous oxalate to form intermediate carbonate species, and finally, the formation of lanthanum oxide at higher temperatures.[3][4]

## Experimental Workflow

The general workflow for the TGA of **lanthanum oxalate** involves sample preparation, instrument setup, and data analysis to determine the various stages of decomposition.



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Caption: Experimental workflow for TGA of **lanthanum oxalate**.

## Thermal Decomposition Pathway

The decomposition of **lanthanum oxalate** decahydrate typically proceeds through three main stages following the initial dehydration steps.[3]

- Dehydration: The process begins with the loss of the ten water molecules of hydration to form anhydrous **lanthanum oxalate**. This often occurs in multiple, overlapping steps.
- Oxalate Decomposition: The anhydrous **lanthanum oxalate** then decomposes into an intermediate, lanthanum dioxycarbonate ( $\text{La}_2\text{O}_2\text{CO}_3$ ), releasing carbon monoxide and carbon dioxide.
- Carbonate Decomposition: Finally, the lanthanum dioxycarbonate decomposes to form the final product, lanthanum oxide ( $\text{La}_2\text{O}_3$ ), with the release of carbon dioxide.[1]



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Caption: Thermal decomposition pathway of **Lanthanum Oxalate** Hydrate.

## Quantitative Data Summary

The theoretical weight loss for each decomposition step can be calculated based on stoichiometry. The experimental values obtained from TGA should closely align with these theoretical values.

Step	Temperature Range (°C)	Reaction	Theoretical Weight Loss (%)
1	50 - 300	$\text{La}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O} \rightarrow \text{La}_2(\text{C}_2\text{O}_4)_3 + 10\text{H}_2\text{O}$	25.37%
2	300 - 500	$\text{La}_2(\text{C}_2\text{O}_4)_3 \rightarrow \text{La}_2\text{O}_2\text{CO}_3 + 2\text{CO} + 2\text{CO}_2$	22.56%
3	600 - 800	$\text{La}_2\text{O}_2\text{CO}_3 \rightarrow \text{La}_2\text{O}_3 + \text{CO}_2$	6.20%
Total	$\text{La}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O} \rightarrow \text{La}_2\text{O}_3$	54.13%	

Note: Temperature ranges are approximate and can be influenced by factors such as heating rate and atmospheric conditions.[\[1\]](#)[\[4\]](#)

## Detailed Experimental Protocol: TGA of Lanthanum Oxalate

This protocol outlines the procedure for analyzing the thermal decomposition of **lanthanum oxalate** hydrate using a thermogravimetric analyzer.

### 1. Instrumentation and Materials

- Instrument: Calibrated Thermogravimetric Analyzer (e.g., NETZSCH STA 409 PC, SETARAM SETYS Evolution).[\[2\]](#)[\[5\]](#)
- Sample: Lanthanum(III) oxalate decahydrate ( $\text{La}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$ ).
- Crucibles: Alumina or platinum crucibles (100  $\mu\text{L}$ ).[\[2\]](#)
- Purge Gas: High-purity nitrogen (or air, depending on the desired atmosphere) with a flow controller.

### 2. Sample Preparation

- Ensure the **lanthanum oxalate** sample is a fine, homogeneous powder.
- Accurately weigh approximately 5-10 mg of the sample directly into a pre-tared TGA crucible.  
[\[5\]](#)[\[6\]](#)
- Gently tap the crucible to ensure the sample is evenly distributed across the bottom.

### 3. Instrument Setup and TGA Method

- Place the sample crucible and a reference crucible (if using a simultaneous TGA-DSC) into the instrument's autosampler or furnace.
- Set the purge gas flow rate. A typical rate is 20-60 mL/min.[\[5\]](#)
- Program the instrument with the following temperature profile:
  - Equilibration: Hold at 30-40°C for 5-20 minutes to allow the furnace to stabilize.[\[2\]](#)
  - Heating Ramp: Heat the sample from the starting temperature to a final temperature of 900-1000°C. A linear heating rate of 10°C/min is standard.[\[7\]](#) Slower rates (e.g., 3 K/min) can provide better resolution of overlapping events.[\[2\]](#)
  - Isothermal Hold (Optional): Hold at the final temperature for 10-15 minutes to ensure the reaction has gone to completion.
- Ensure the data acquisition software is set to record mass, temperature, and time.

### 4. Data Analysis

- Generate TG Curve: Plot the sample mass (%) on the y-axis against the temperature (°C) on the x-axis.
- Generate DTG Curve: Plot the first derivative of the mass loss ( $d(\text{mass})/dt$ ) against temperature. The peaks in the DTG curve correspond to the temperatures of the maximum rate of mass loss for each decomposition step.
- Determine Temperature Ranges: Identify the onset and offset temperatures for each distinct mass loss step from the TG curve.

- Calculate Mass Loss: Quantify the percentage of mass lost for each step. Compare these experimental values to the theoretical values to identify the corresponding chemical reactions.
- Identify Products: Correlate each mass loss step with the proposed decomposition pathway (dehydration, oxalate decomposition, carbonate decomposition) to identify the intermediate and final products.

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